

Application Notes and Protocols for Cilobradine Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *Cilobradine hydrochloride*

Cat. No.: *B8055504*

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Introduction

Cilobradine hydrochloride, also known as DK-AH 269, is a potent and selective blocker of the hyperpolarization-activated cyclic nucleotide-gated (HCN) channels.[1][2][3] These channels are crucial for regulating rhythmic electrical activity in cardiac and neuronal tissues.[1] Due to its specific action on HCN channels, **cilobradine hydrochloride** is a valuable tool in cardiovascular and neurological research.[1][2] Proper preparation and storage of **cilobradine hydrochloride** stock solutions are critical to ensure experimental reproducibility and the integrity of the compound. These application notes provide detailed protocols for the preparation and storage of **cilobradine hydrochloride** stock solutions for research purposes.

Physicochemical Properties

Cilobradine hydrochloride is a white to off-white solid.[4] It is essential to understand its solubility and stability to prepare and store stock solutions effectively.

Property	Value	Source(s)
Molecular Formula	$C_{28}H_{38}N_2O_5 \cdot HCl$	[5]
Molecular Weight	519.1 g/mol	[5]
Solubility in DMSO	≥ 125 mg/mL (240.82 mM)	[2][4]
Solubility in Water	100 mg/mL (192.65 mM) (ultrasonication may be required)	[2][4]
Solubility in Ethanol	≥ 10.2 mg/mL (with ultrasonication)	[6]
Storage (Solid)	-20°C for up to 3 years	[3]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[2]

Note: Solubility can be affected by factors such as the purity of the compound, the quality of the solvent, temperature, and agitation. It is recommended to use freshly opened, anhydrous DMSO for optimal solubility.[2][3]

Experimental Protocols

Materials

- Cilobradine hydrochloride powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, deionized water
- Sterile polypropylene microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional, but recommended for aqueous solutions)
- Calibrated analytical balance

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of a 10 mM Cilobradine Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **cilobradine hydrochloride** in DMSO.

- Preparation: Don appropriate PPE. Allow the vial of **cilobradine hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Weigh out 5.19 mg of **cilobradine hydrochloride** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Mixing: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (25-37°C) or brief sonication can aid in dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-100 µL) in sterile cryovials. This minimizes freeze-thaw cycles which can degrade the compound.^[2] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2]

Protocol 2: Preparation of a 10 mM Cilobradine Hydrochloride Stock Solution in Water

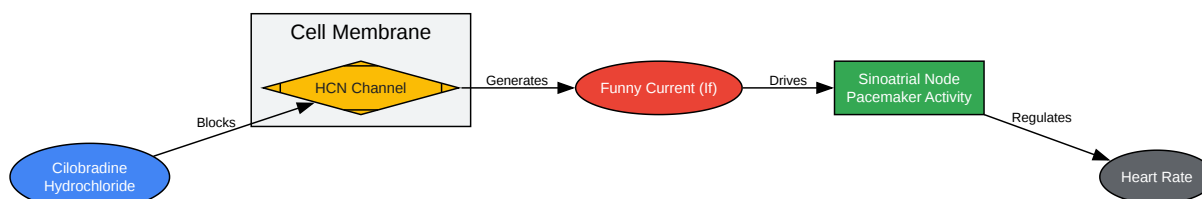
This protocol is for applications where DMSO may interfere with the experimental system.

- Preparation: Wear appropriate PPE. Allow the **cilobradine hydrochloride** powder to reach room temperature before opening the vial.
- Weighing: Accurately weigh 5.19 mg of **cilobradine hydrochloride** and place it in a sterile microcentrifuge tube.

- Dissolution: Add 1 mL of sterile, deionized water to the tube.
- Mixing: Cap the tube and vortex vigorously. Sonication is often required to fully dissolve **cilobradine hydrochloride** in aqueous solutions.[2][3] Sonicate the solution in a water bath until no particulate matter is visible.
- Aliquoting and Storage: Aliquot the aqueous stock solution into single-use volumes in sterile cryovials. Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[2] It is advisable to use aqueous solutions promptly after preparation.

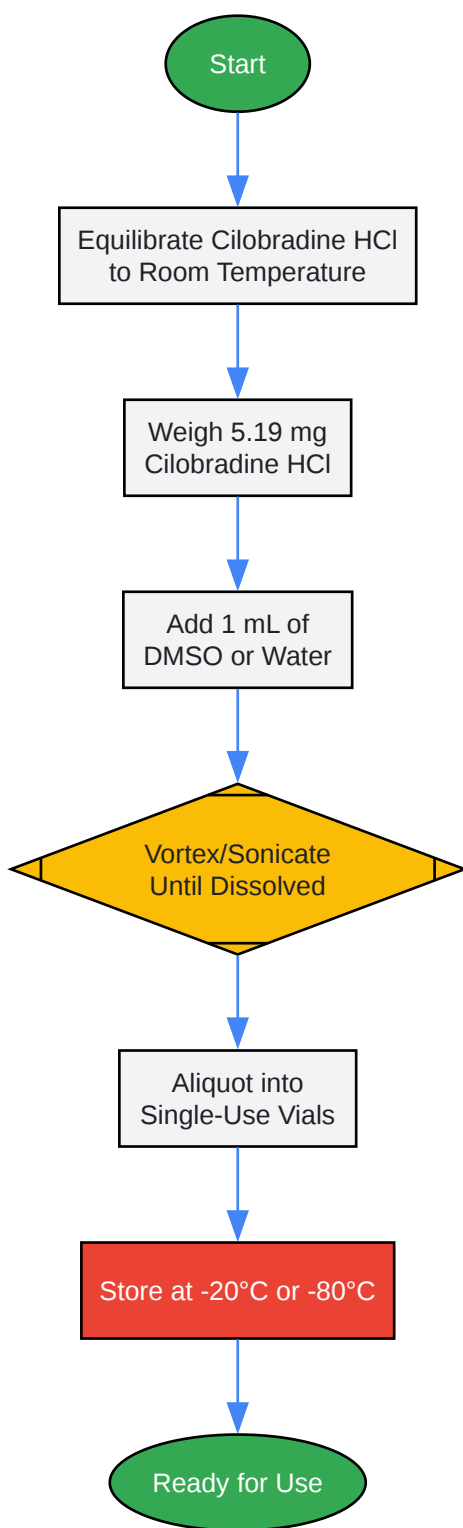
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **cilobradine hydrochloride** and the workflow for preparing a stock solution.



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Caption: Mechanism of action of **Cilobradine Hydrochloride**.



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Caption: Workflow for preparing **Cilobradine Hydrochloride** stock solution.

Safety Precautions

Cilobradine hydrochloride is intended for research use only. Standard laboratory safety practices should be followed. Wear a lab coat, safety glasses, and chemical-resistant gloves. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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